

Personal protective equipment for handling 3-Isobutylaniline

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Compound of Interest

Compound Name: 3-Isobutylaniline

Cat. No.: B1602854

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Essential Safety and Handling Guide for 3-Isobutylaniline

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This document provides critical safety protocols and logistical information for the handling and disposal of **3-Isobutylaniline** (CAS No. 131826-11-4). The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

3-Isobutylaniline is classified as a hazardous substance. Inhalation, ingestion, or skin contact can be harmful.^{[1][2]} Adherence to the following PPE guidelines is mandatory to prevent exposure.

Table 1: GHS Hazard Classifications for **3-Isobutylaniline**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1][2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1][2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1][2]

Table 2: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect for tears or holes before use.	Prevents skin contact and absorption.[3]
Eye Protection	Chemical splash goggles.	Protects eyes from splashes and vapors.[3]
Skin and Body Protection	Lab coat or chemical-resistant apron.	Protects skin and personal clothing from contamination.[4]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [1] If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is required.	Minimizes inhalation of harmful vapors.[1]

Safe Handling and Storage

Proper handling and storage procedures are crucial to maintaining the chemical's integrity and preventing accidental exposure.

Operational Plan for Handling:

- Preparation: Before handling, ensure all required PPE is donned correctly. Work should be conducted in a designated area, preferably within a chemical fume hood.
- Dispensing: Avoid raising dust or creating aerosols. Use a scoop or spatula for solid forms. For liquids, pour carefully to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water.^[1] Clean all equipment and the work area to prevent cross-contamination.

Storage Requirements:

- Store in a tightly sealed, properly labeled container.^[5]
- Keep in a cool, dry, and dark place.^[5]
- Recommended storage temperature is between 2-8°C under an inert atmosphere (e.g., nitrogen or argon).^{[6][7]}
- Store away from incompatible materials such as strong oxidizing agents.

Table 3: Physical and Chemical Properties of **3-Isobutylaniline**

Property	Value
Molecular Formula	C ₁₀ H ₁₅ N ^[6]
Molecular Weight	149.23 g/mol ^[8]
Boiling Point	245.7 ± 9.0 °C (Predicted) ^[6]
Density	0.944 ± 0.06 g/cm ³ (Predicted) ^[6]

Note: Occupational Exposure Limits (OELs) for **3-Isobutylaniline** have not been established. As a reference, the OSHA PEL for aniline is 5 ppm over an 8-hour workshift, and the ACGIH TLV is 2 ppm over an 8-hour workshift.^[9] It is recommended to handle **3-Isobutylaniline** with engineering controls and PPE sufficient to minimize exposure to the lowest feasible level.

First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Table 4: First Aid Measures for **3-Isobutylaniline** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [9]
Skin Contact	Immediately remove contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists. [9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention. [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [10]

Spill and Disposal Plan

A clear and practiced spill response and disposal plan is essential for safety and environmental protection.

Spill Response Protocol

- **Evacuate:** Immediately evacuate the area of the spill, except for personnel involved in the cleanup.
- **Ventilate:** Increase ventilation in the area, if safe to do so.
- **Contain:** For liquid spills, create a dike around the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).

- Absorb: Carefully cover the spill with the absorbent material, working from the outside in to prevent spreading.
- Collect: Once the material is fully absorbed, use non-sparking tools to collect the absorbed material and place it into a labeled, sealable container for hazardous waste.
- Decontaminate: Clean the spill area with soap and water, and collect the cleaning materials for disposal as hazardous waste.
- Report: Report the spill to the appropriate environmental health and safety personnel.

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